

# kinetic analysis of different coclaurine N-methyltransferase orthologs

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## Compound of Interest

Compound Name: *N-Methylcoclaurine*

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A comprehensive kinetic analysis of various coclaurine N-methyltransferase (CNMT) orthologs is crucial for understanding their catalytic mechanisms and substrate specificities. This information is invaluable for researchers in drug development and metabolic engineering who aim to leverage these enzymes for the synthesis of valuable benzyloquinoline alkaloids (BIAs). This guide provides a comparative overview of the kinetic parameters of different CNMTs, details the experimental protocols for their analysis, and visualizes the key biochemical pathways and workflows.

## Comparative Kinetic Data of CNMT Orthologs

The kinetic performance of CNMT orthologs varies with the substrate. The following table summarizes the key kinetic parameters for CNMT from *Coptis japonica* and its mutants, as well as a related N-methyltransferase, Pavine N-methyltransferase (PavNMT), for comparison.

Enzyme	Substrate	Km ( $\mu$ M)	Vmax ( $\mu$ mol/min /mg)	kcat (s <sup>-1</sup> )	kcat/Km (M <sup>-1</sup> s <sup>-1</sup> )	Reference
Coptis japonica CNMT (WT)	Heliotrine (8)	130 $\pm$ 20	0.29 $\pm$ 0.01	0.22 $\pm$ 0.01	1.7 x 10 <sup>3</sup>	[1]
Coptis japonica CNMT (WT)	Norcoclaurine (3)	210 $\pm$ 30	0.23 $\pm$ 0.01	0.17 $\pm$ 0.01	8.1 x 10 <sup>2</sup>	[1]
Coptis japonica CNMT (WT)	Norreticuline	380	Not Reported	Not Reported	Not Reported	[2]
Coptis japonica CNMT (Y328A)	Heliotrine (8)	110 $\pm$ 10	0.051 $\pm$ 0.001	0.038 $\pm$ 0.001	3.5 x 10 <sup>2</sup>	[3]
Coptis japonica CNMT (Y328A)	Norcoclaurine (3)	120 $\pm$ 20	0.029 $\pm$ 0.001	0.022 $\pm$ 0.001	1.8 x 10 <sup>2</sup>	[3]
Coptis japonica CNMT (W329A)	Heliotrine (8)	190 $\pm$ 20	0.016 $\pm$ 0.001	0.012 $\pm$ 0.001	6.3 x 10 <sup>1</sup>	[3]
Coptis japonica CNMT (W329A)	Norcoclaurine (3)	250 $\pm$ 50	0.011 $\pm$ 0.001	0.008 $\pm$ 0.001	3.2 x 10 <sup>1</sup>	[3]
Thalictrum flavum	(S)-Reticuline	Not Reported	Not Reported	Not Reported	Not Reported	[4]

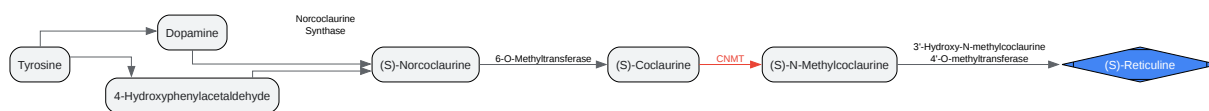
## PavNMT

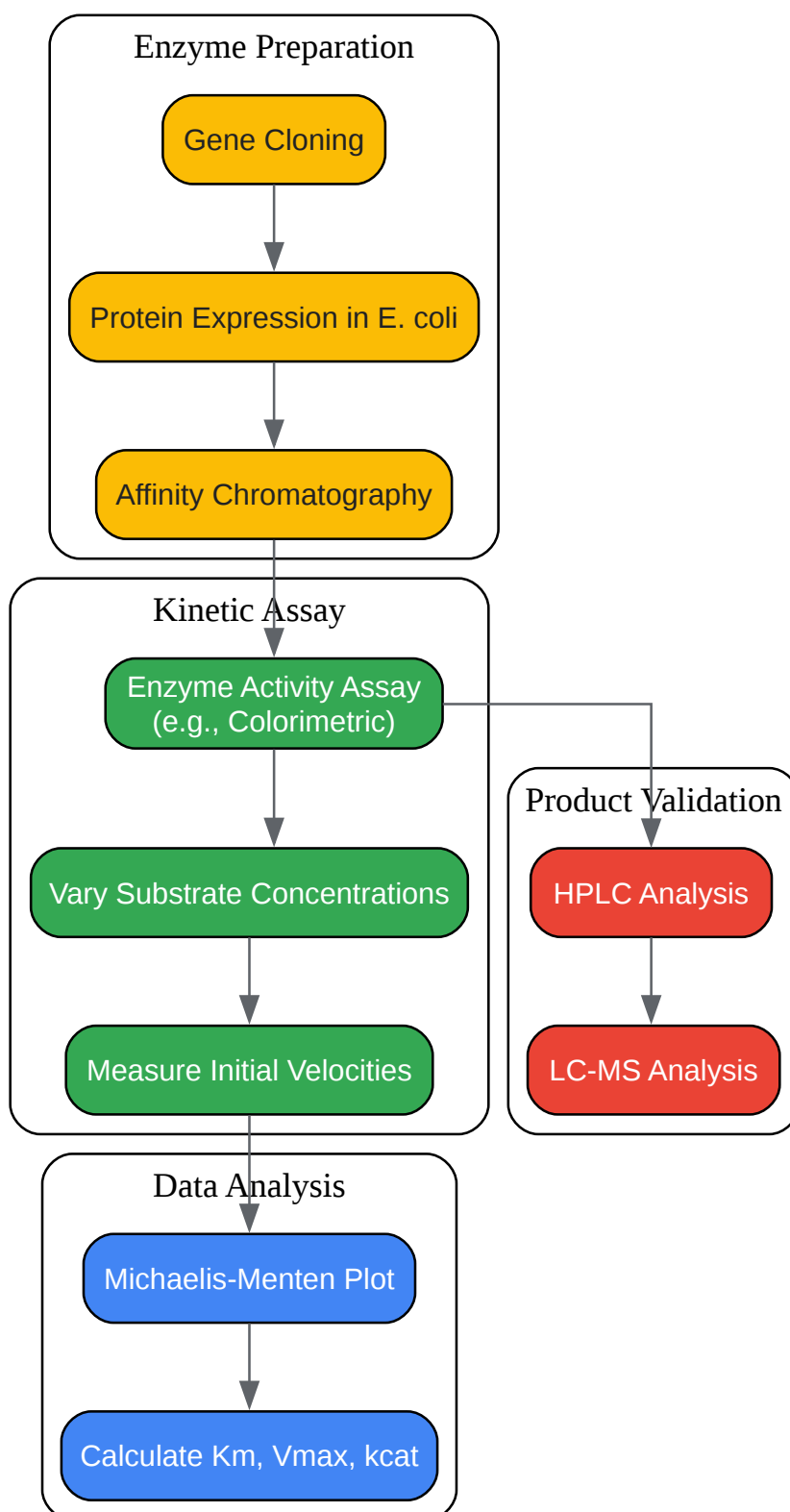
Thalictrum flavum PavNMT	Racemic THP	Not Reported	Not Reported	Not Reported	Not Reported	<a href="#">[4]</a>
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Note: The kinetic parameters for PavNMT with (S)-reticuline were noted to be similar to those with racemic tetrahydropapaverine (THP), but specific values were not provided in the abstract.  
[\[4\]](#)

## BIA Biosynthetic Pathway Involving CNMT

The following diagram illustrates the central role of Coclaurine N-methyltransferase (CNMT) in the biosynthesis of benzyloisoquinoline alkaloids (BIAs). CNMT catalyzes the N-methylation of (S)-coclaurine to produce (S)-**N-methylcoclaurine**, a key intermediate in the pathway leading to the branch-point compound (S)-reticuline.[\[4\]](#)[\[5\]](#)





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